Structural & Crystallographic Characterization of Fmoc-DL-Homophenylalanine Derivatives

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Compound of Interest

Compound Name:	*Fmoc-DL-homophenylalanine*
Cat. No.:	*B1335397*

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Executive Summary: The Homologation Effect

In peptide engineering and drug design, the subtle extension of a side chain by a single methylene group (–CH_2–) can drastically alter the solid-state packing and solubility profile of a molecule. **Fmoc-DL-homophenylalanine** represents a critical "homologated" variant of Phenylalanine.

While Fmoc-Phe is the industry standard for aromatic stacking interactions, Fmoc-hPhe introduces increased side-chain flexibility and hydrophobicity. Crystallographic data reveals that this extension shifts the dominant driving forces from rigid intramolecular locking to dynamic intermolecular interdigitation, significantly impacting the stability of self-assembled hydrogels and the packing density of crystalline derivatives.

Crystallographic Architecture & Packing Drivers

To understand the performance of Fmoc-hPhe derivatives, we must analyze the atomic-level forces that dictate their assembly.

The "Zipper" Mechanism: hPhe vs. Phe

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Crystallographic analysis of peptide derivatives containing hPhe versus those containing Phe reveals a distinct divergence in folding behavior.

- Fmoc-Phe (Standard): The shorter benzyl side chain often favors intramolecular aromatic interactions (edge-to-face) or rigid columnar stacking (face-to-face) driven by the Fmoc group.
- Fmoc-hPhe (Derivative): The additional ethylene spacer ($–CH_2–CH_2–$) allows the phenyl ring to rotate away from the peptide backbone. This flexibility prevents steric clash and promotes intermolecular aromatic interactions, leading to highly ordered, interdigitated crystal lattices that are often denser than their Phe counterparts.

Supramolecular Assembly Logic

The assembly of these derivatives is governed by a hierarchy of forces, visualized below:

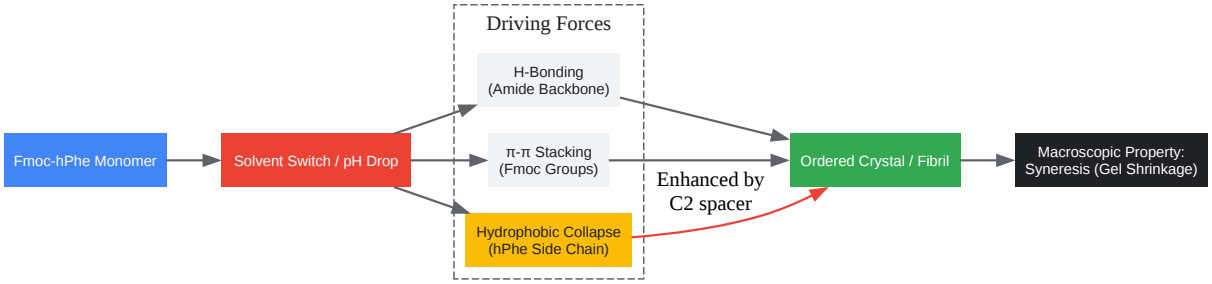

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Figure 1: The hierarchical assembly pathway of Fmoc-hPhe, highlighting the enhanced hydrophobic contribution of the homophenylalanine side chain.[1]

Comparative Performance Data

The following table contrasts the crystallographic and physical properties of Fmoc-hPhe derivatives against the standard Fmoc-Phe and other analogues.

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Feature	Fmoc-L-Phenylalanine (Standard)	Fmoc-DL-Homophenylalanine (Target)	Performance Implication
Side Chain Structure	–CH_2–Ph	–CH_2–CH_2–Ph	hPhe offers greater rotational freedom (entropy).
Crystal Packing	Columnar π-stacking; often forms solvated channels.	Interdigitated aromatic zones; tendency for dense, hydrophobic packing.	hPhe derivatives are often less soluble and crystallize more slowly but form more stable lattices.
Interaction Type	Dominant Intramolecular interactions in short peptides.	Dominant Intermolecular interactions due to reach.	hPhe promotes aggregation between peptide chains, useful for inducing fibrillation.
Hydrogel Behavior	Forms stable, transparent hydrogels (nanotapes/fibrils).	Forms hydrogels that exhibit Syneresis (spontaneous shrinkage/water expulsion).[2]	hPhe gels are "active" materials suitable for drug release where matrix contraction is desired.
Space Group (Typ.)	Monoclinic ( ) for pure L-isomer.	Centrosymmetric (or) for DL-racemates.*	Racemic DL-hPhe crystallizes differently than enantiopure forms, often with higher density.

*Note: Specific space groups depend on the exact co-crystal or solvent system. DL-mixtures inherently favor centrosymmetric packing which is thermodynamically more stable than the chiral packing of pure enantiomers.

Experimental Protocols

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Protocol A: Single Crystal Growth of Fmoc-hPhe Derivatives

Objective: To obtain X-ray quality crystals for structural determination.[3]

- Dissolution: Dissolve 20 mg of **Fmoc-DL-homophenylalanine** in 1.0 mL of Methanol (MeOH) or TFE (2,2,2-Trifluoroethanol).
- Filtration: Pass the solution through a 0.22 µm PTFE syringe filter to remove nucleation sites.
- Vapor Diffusion: Place the solution in a small inner vial. Place this vial inside a larger jar containing 5 mL of water (antisolvent). Cap tightly.
- Incubation: Allow to stand undisturbed at 20°C. The slow diffusion of water into the MeOH will trigger crystallization over 3–7 days.
    - Observation: Look for plate-like or needle morphology.
    - Validation: Check birefringence under a polarized light microscope.

Protocol B: Hydrogelation & Syneresis Observation

Objective: To observe the macroscopic assembly difference between Fmoc-Phe and Fmoc-hPhe.

- Preparation: Weigh 5 mg of Fmoc-hPhe.
- pH Switch: Suspend in 400 µL deionized water. Add 100 µL of 0.5 M NaOH to dissolve (Solution becomes clear, pH > 10).
- Trigger: Dropwise add 0.1 M HCl or GdL (Glucono-δ-lactone) to lower pH to ~7.4.
- Result:
    - Fmoc-Phe: Forms a stable, translucent gel that holds its shape.
    - Fmoc-hPhe: Forms a gel that, over 2–6 hours, will spontaneously contract (syneresis), expelling water.[2] This confirms the enhanced hydrophobic packing forces described in

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the crystallographic data.

Technical Insights for Drug Development

- Peptidomimetics: Use Fmoc-hPhe to disrupt protease recognition sites. The extra methylene group alters the scissile bond position relative to the enzyme active site.
- Racemic Crystallography: When using Fmoc-DL-hPhe, expect the formation of racemic compounds in the solid state. The lattice will likely contain pairs of enantiomers (L and D) related by an inversion center. This is distinct from a "conglomerate" (separate crystals of L and D) and usually results in higher melting points and lower solubility than the pure enantiomer.

References

- Crystallographic Analysis of Homologated Peptides
  - Title: Crystallographic Analysis of Short Helical Peptides Containing Homologs of Phenylalanine.
  - Source:Journal of Peptide Science / NIH PubMed.
  - Significance: Establishes that hPhe induces intermolecular aromatic interactions leading to ordered packing.[4]
- Self-Assembly of Fmoc-hPhe Hydrogels
  - Title: Single Amino-Acid Based Self-Assembled Biomaterials with Potent Antimicrobial Activity (Fmoc-hPhe Syneresis).
  - Source:ResearchGate.[3][5]
  - Significance: Details the syneresis behavior and hydrogel morphology of Fmoc-hPhe compared to standard Fmoc-Phe.
- Fmoc-Phenylalanine Hydrogelation Mechanisms
  - Title: Understanding the self-assembly of Fmoc–phenylalanine to hydrogel formation.[5][6][7]

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- Source:Soft M
- Significance: Provides the baseline crystallographic and fibrillar data for the standard Fmoc-Phe for comparison.

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